

1H NMR Characterization Guide: 3-(4-methoxyphenyl)isothiazole

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Compound of Interest

Compound Name: Isothiazole, 3-(4-methoxyphenyl)-

CAS No.: 10514-27-9

Cat. No.: B3345425

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Executive Summary

3-(4-methoxyphenyl)isothiazole is a critical heterocyclic scaffold in medicinal chemistry, often utilized as a bioisostere for isoxazoles and pyrazoles in kinase inhibitors and anti-inflammatory agents. Its correct characterization is pivotal because isothiazole synthesis frequently yields regioisomeric mixtures (3-, 4-, and 5-substituted isomers).

This guide provides a definitive technical analysis of the 1H NMR spectral signature of 3-(4-methoxyphenyl)isothiazole. Unlike standard data sheets, this document focuses on comparative differentiation, equipping researchers with the logic to distinguish the target 3-isomer from its 4- and 5-isomers using coupling constant (

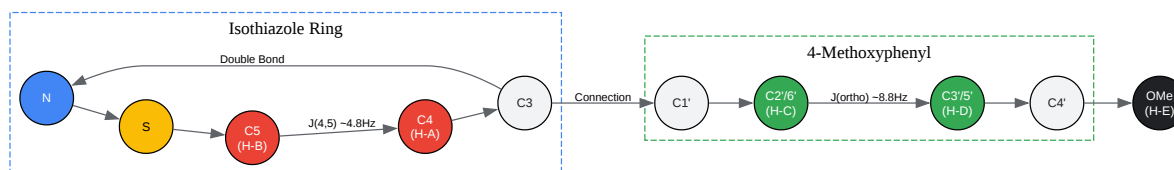
) analysis and chemical shift heuristics.

Part 1: Structural Analysis & Signal Prediction

The 1H NMR spectrum of 3-(4-methoxyphenyl)isothiazole is defined by three distinct zones: the heterocyclic core, the para-substituted benzene ring, and the methoxy tail.

Molecular Visualization & Atom Mapping

The following diagram maps the proton environments discussed in the assignment table.



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Caption: Atom mapping for ^1H NMR assignment. H-A/H-B represent the isothiazole protons; H-C/H-D represent the aryl protons.

Part 2: Reference Spectral Data (The "Product")

The following data represents the standard spectroscopic signature for 3-(4-methoxyphenyl)isothiazole in CDCl_3 .

Assignment Table

Proton Label	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Structural Insight
H-B (H5)	8.65 - 8.75	Doublet (d)	1H		Diagnostic: Deshielded by adjacent Sulfur.
H-C (H2'/6')	7.85 - 7.95	Doublet (d)	2H		AA'XX' system; deshielded by heterocycle.
H-A (H4)	7.55 - 7.65	Doublet (d)	1H		Diagnostic: Large coupling confirms 4,5-adjacency.
H-D (H3'/5')	6.95 - 7.00	Doublet (d)	2H		Shielded by Methoxy group (Mesomeric effect).
H-E (OMe)	3.85 - 3.88	Singlet (s)	3H	-	Characteristic methoxy singlet.

“

Note on Solvent Effects: In DMSO-d6, expect a slight downfield shift for all aromatic protons (approx +0.1 to +0.2 ppm) due to polarity/stacking interactions. The methoxy singlet typically remains near 3.80–3.85 ppm.

Part 3: Comparative Analysis (Regioisomer Differentiation)

The primary challenge in isothiazole synthesis is distinguishing the 3-aryl product from the 5-aryl isomer. The "performance" of the characterization relies on identifying the specific coupling pattern of the heterocyclic protons.

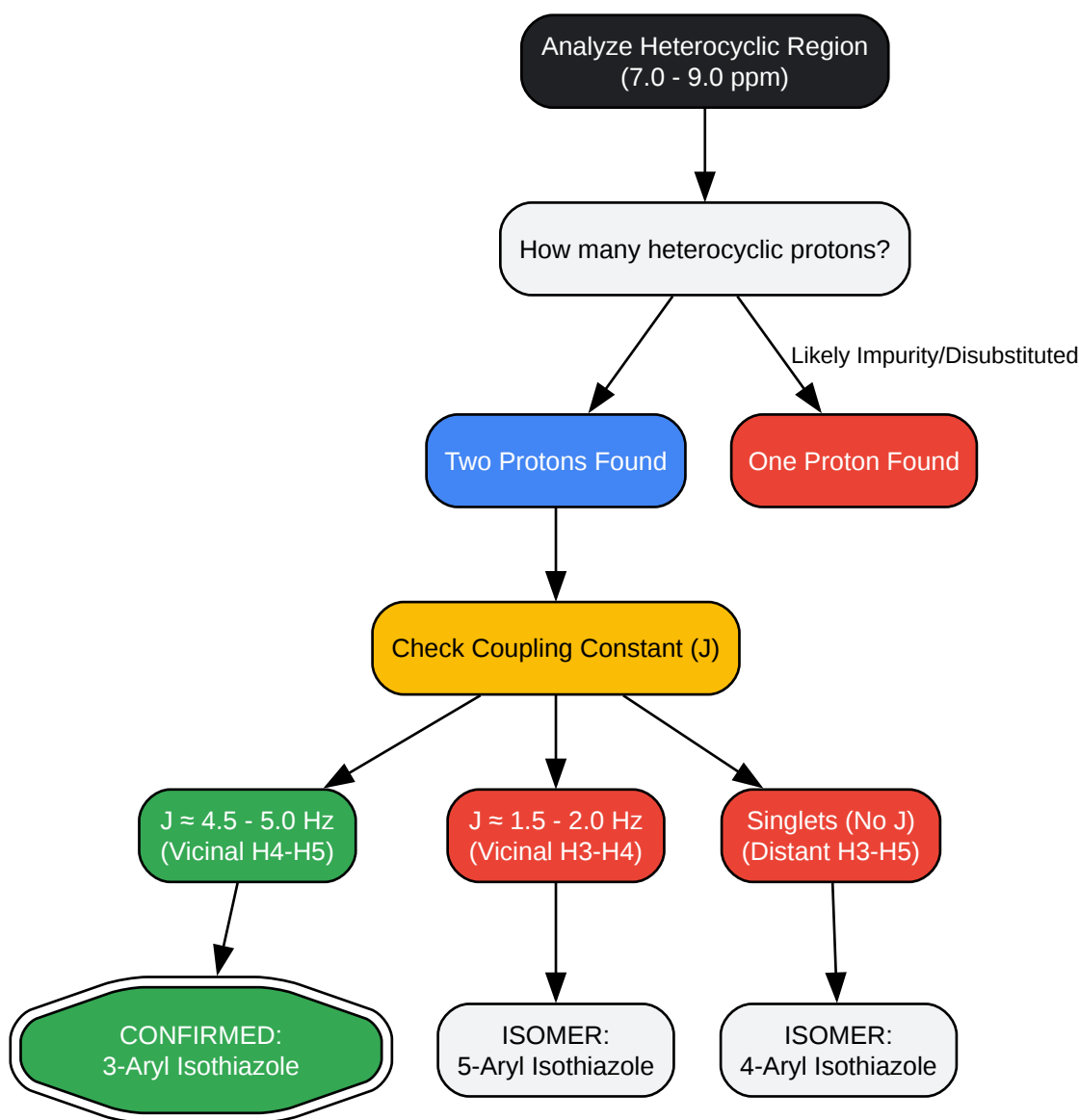
Comparison Matrix: 3-Aryl vs. 5-Aryl vs. 4-Aryl

The following table contrasts the target compound with its structural alternatives.

Feature	3-(4-methoxyphenyl) (Target)	5-(4-methoxyphenyl) (Alternative)	4-(4-methoxyphenyl) (Alternative)
Protons Present	H4, H5	H3, H4	H3, H5
Coupling ()	Hz	Hz	Singlets (or Hz)
H5 Shift	~8.7 ppm (Doublet)	Absent	~8.8 ppm (Singlet)
H4 Shift	~7.6 ppm (Doublet)	~7.5 ppm (Doublet)	Absent
H3 Shift	Absent	~8.5 ppm (Doublet)	~8.6 ppm (Singlet)

Decision Logic for Isomer Identification

Use this workflow to validate your product.



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Caption: Logic flow for distinguishing isothiazole regioisomers via ¹H NMR.

Part 4: Experimental Protocol

To ensure high-fidelity data suitable for publication or regulatory submission, follow this protocol.

Sample Preparation

- Solvent: Chloroform-d (CDCl_3 , 99.8% D) is preferred for resolution. DMSO-d₆ is acceptable if solubility is poor but may broaden the methoxy signal due to viscosity.
- Concentration: 5–10 mg of compound in 0.6 mL solvent.
- Filtration: Filter through a cotton plug in a glass pipette to remove inorganic salts (e.g., Pd residues from cross-coupling) which can cause line broadening.

Acquisition Parameters (Standard 400/500 MHz)

- Pulse Sequence: Standard 1H (zg30).
- Relaxation Delay (D1): Set to

seconds. The H5 proton adjacent to Sulfur relaxes slowly; insufficient D1 will reduce its integration accuracy.
- Scans (NS): 16–32 scans are sufficient for >95% purity.
- Spectral Width: -1 to 14 ppm (to catch broad exchangeable protons if amides are present as impurities).

Validation (Self-Check)

- Integration Check: Normalize the Methoxy singlet to 3.00. The aromatic region should integrate to exactly 4.0 (2+2) and the heterocyclic region to 2.0 (1+1).
- Satellite Check: Look for

C satellites on the methoxy peak (0.55% height at

Hz) to verify the main peak isn't a solvent impurity like water (which lacks satellites).

References

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